

The Solubility of Lead(II) Bromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Lead(II) bromide

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This technical guide provides an in-depth analysis of the solubility of **lead(II) bromide** (PbBr_2) in aqueous solutions. Understanding the solubility characteristics of this compound is crucial in various fields, including materials science, environmental chemistry, and toxicology. This document presents quantitative solubility data, discusses the factors influencing dissolution, and provides a detailed experimental protocol for the determination of its solubility product constant (K_{sp}).

Executive Summary

Lead(II) bromide is classified as a sparingly soluble salt in water. While general chemistry solubility rules often categorize it as "insoluble," this is a simplification.^{[1][2]} In reality, it exhibits a measurable, albeit low, solubility that is highly dependent on temperature. The dissolution of **lead(II) bromide** is an equilibrium process, characterized by its solubility product constant (K_{sp}), which is a quantitative measure of its solubility in a saturated solution.

Solubility Data

The solubility of **lead(II) bromide** in water increases significantly with temperature. Below is a summary of its solubility at various temperatures.

Table 1: Solubility of **Lead(II) Bromide** in Water at Different Temperatures

Temperature (°C)	Solubility (g / 100 mL)
0	0.455
20	0.973
100	4.41

Source:[3]

The solubility product constant (K_{sp}) for **lead(II) bromide** has been reported with some variation in the literature. These values are typically determined at or near 25°C.

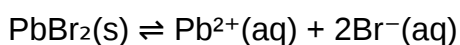
Table 2: Reported Solubility Product Constants (K_{sp}) for **Lead(II) Bromide** at ~25°C

K _{sp} Value
1.86 x 10 ⁻⁵
6.60 x 10 ⁻⁶
4.0 x 10 ⁻⁵
6.3 x 10 ⁻⁶
8.9 x 10 ⁻⁶
4.67 x 10 ⁻⁶

Source:[3][4][5][6][7]

Dissolution Equilibrium and Influencing Factors

The dissolution of **lead(II) bromide** in water is a dynamic equilibrium represented by the following equation:



The equilibrium is governed by the solubility product constant (K_{sp}), which is expressed as:

$$K_{sp} = [Pb^{2+}][Br^{-}]^2$$

Several factors can influence this equilibrium and, consequently, the solubility of **lead(II) bromide**.

Temperature

As indicated in Table 1, the solubility of **lead(II) bromide** is endothermic, meaning it increases with a rise in temperature. Heating a saturated solution of **lead(II) bromide** will cause more of the solid to dissolve.

Common Ion Effect

The solubility of **lead(II) bromide** is significantly reduced in the presence of a common ion, either Pb^{2+} or Br^{-} . According to Le Châtelier's principle, adding a soluble salt containing either of these ions (e.g., lead(II) nitrate or potassium bromide) will shift the dissolution equilibrium to the left, favoring the precipitation of solid **lead(II) bromide** and thus decreasing its molar solubility.^[7]



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Caption: Dissolution equilibrium of **lead(II) bromide**.

Experimental Protocol: Determination of K_{sp}

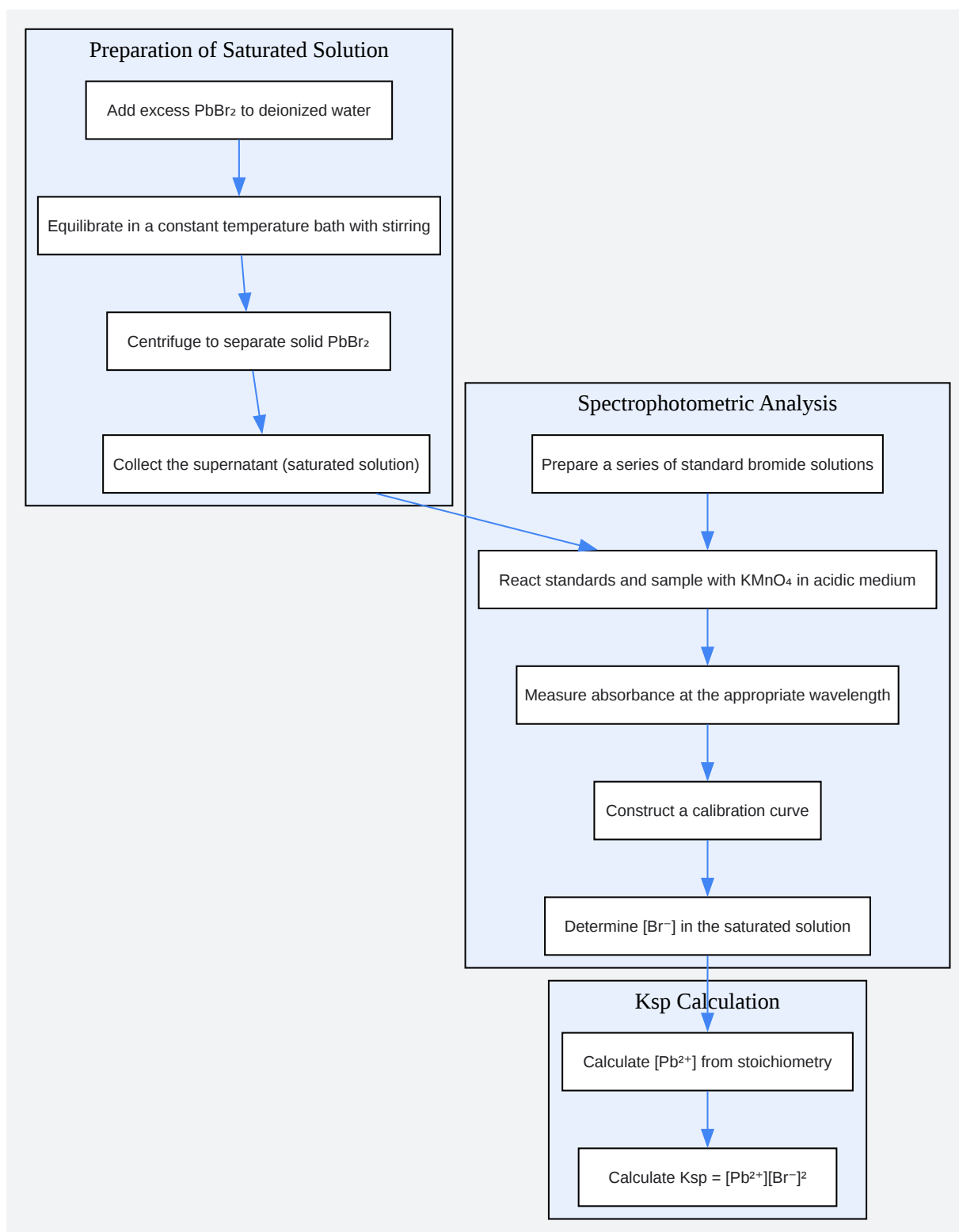
This section outlines a general methodology for determining the K_{sp} of **lead(II) bromide**. This protocol is based on the principles of spectrophotometric analysis of the bromide ion concentration in a saturated solution.

Materials and Reagents

- **Lead(II) bromide** (solid)
- Deionized water

- Potassium nitrate (KNO_3) (for maintaining constant ionic strength)
- Nitric acid (HNO_3)
- Potassium permanganate (KMnO_4) standard solution
- Spectrophotometer
- Volumetric flasks and pipettes
- Centrifuge
- Constant temperature water bath

Experimental Workflow



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Caption: Workflow for K_{sp} determination.

Detailed Procedure

- Preparation of the Saturated Solution:
 - Add an excess amount of solid **lead(II) bromide** to a known volume of deionized water in an Erlenmeyer flask.
 - Place the flask in a constant temperature water bath (e.g., 25°C) and stir continuously for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
 - After equilibration, centrifuge the solution to separate the undissolved solid.
 - Carefully decant the supernatant, which is the saturated solution of **lead(II) bromide**.
- Spectrophotometric Determination of Bromide Concentration:
 - Prepare a series of standard solutions of known bromide concentrations.
 - To a known volume of the saturated **lead(II) bromide** solution and each of the standard solutions, add a small amount of dilute nitric acid.
 - Add a standardized solution of potassium permanganate. The permanganate ion will oxidize the bromide ions, and the change in absorbance of the permanganate can be measured.
 - Measure the absorbance of each solution using a spectrophotometer at the wavelength of maximum absorbance for the permanganate ion.
 - Construct a calibration curve by plotting the absorbance versus the known bromide concentrations of the standard solutions.
 - Use the absorbance of the saturated **lead(II) bromide** solution and the calibration curve to determine the concentration of bromide ions, $[\text{Br}^-]$, in the saturated solution.
- Calculation of K_{sp} :
 - From the dissolution equilibrium, the concentration of lead(II) ions, $[\text{Pb}^{2+}]$, is half the concentration of bromide ions: $[\text{Pb}^{2+}] = \frac{1}{2} [\text{Br}^-]$.

- Substitute the determined concentrations of $[Pb^{2+}]$ and $[Br^-]$ into the K_{sp} expression: $K_{sp} = [Pb^{2+}][Br^-]^2$.

Conclusion

Lead(II) bromide is a sparingly soluble salt in water, with its solubility being significantly influenced by temperature and the common ion effect. The quantitative measure of its solubility is given by the solubility product constant, K_{sp} . The experimental determination of K_{sp} requires careful preparation of a saturated solution and accurate measurement of the equilibrium concentrations of its constituent ions. The information presented in this guide is intended to provide a thorough understanding of the solubility characteristics of **lead(II) bromide** for research and development applications.

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